

An In-depth Technical Guide to the Solubility and Stability of (+)-Dihydrorobinetin

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Compound of Interest

Compound Name: (+)-Dihydrorobinetin

Cat. No.: B15553010

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This technical guide provides a comprehensive overview of the principles and methodologies for determining the solubility and stability of the flavonoid **(+)-Dihydrorobinetin**. While specific quantitative data for **(+)-Dihydrorobinetin** is not extensively available in publicly accessible literature, this guide outlines the established experimental protocols and theoretical considerations for its characterization. The information presented herein is based on general knowledge of flavonoid chemistry and standard pharmaceutical testing procedures.

Introduction to (+)-Dihydrorobinetin

(+)-Dihydrorobinetin is a dihydroflavonol, a subclass of flavonoids, known for its presence in various plants, including *Robinia pseudoacacia*[1][2][3]. Like other flavonoids, it is recognized for its antioxidant properties[4]. Understanding its solubility and stability is crucial for its potential development as a therapeutic agent, as these properties directly impact its bioavailability, formulation, and shelf-life.

Solubility of (+)-Dihydrorobinetin

The solubility of a compound is a critical physicochemical parameter that influences its absorption and distribution in biological systems. The solubility of flavonoids is generally influenced by the polarity of the solvent, temperature, and pH. While specific quantitative solubility data for **(+)-Dihydrorobinetin** in various solvents is not readily available, a general understanding can be derived from the behavior of similar flavonoids.

Factors Influencing Solubility

- **Solvent Polarity:** Flavonoids, being polyphenolic compounds, exhibit a range of polarities. Their solubility is typically higher in polar organic solvents and lower in nonpolar solvents. Based on its structure, **(+)-Dihydrorobinetin** is expected to be soluble in alcohols (methanol, ethanol), acetone, and dimethyl sulfoxide (DMSO), with limited solubility in water and very low solubility in nonpolar solvents like hexane.
- **Temperature:** The solubility of most solid compounds, including flavonoids, increases with temperature. This is an important consideration for processes like extraction and crystallization.
- **pH:** The solubility of flavonoids containing ionizable hydroxyl groups is pH-dependent. At pH values above their pKa, these compounds will deprotonate, leading to increased solubility in aqueous solutions.

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound[3][5][6][7][8][9][10][11].

Objective: To determine the equilibrium solubility of **(+)-Dihydrorobinetin** in various solvents at a controlled temperature.

Materials:

- **(+)-Dihydrorobinetin** (pure solid)
- Selected solvents (e.g., water, methanol, ethanol, acetone, DMSO)

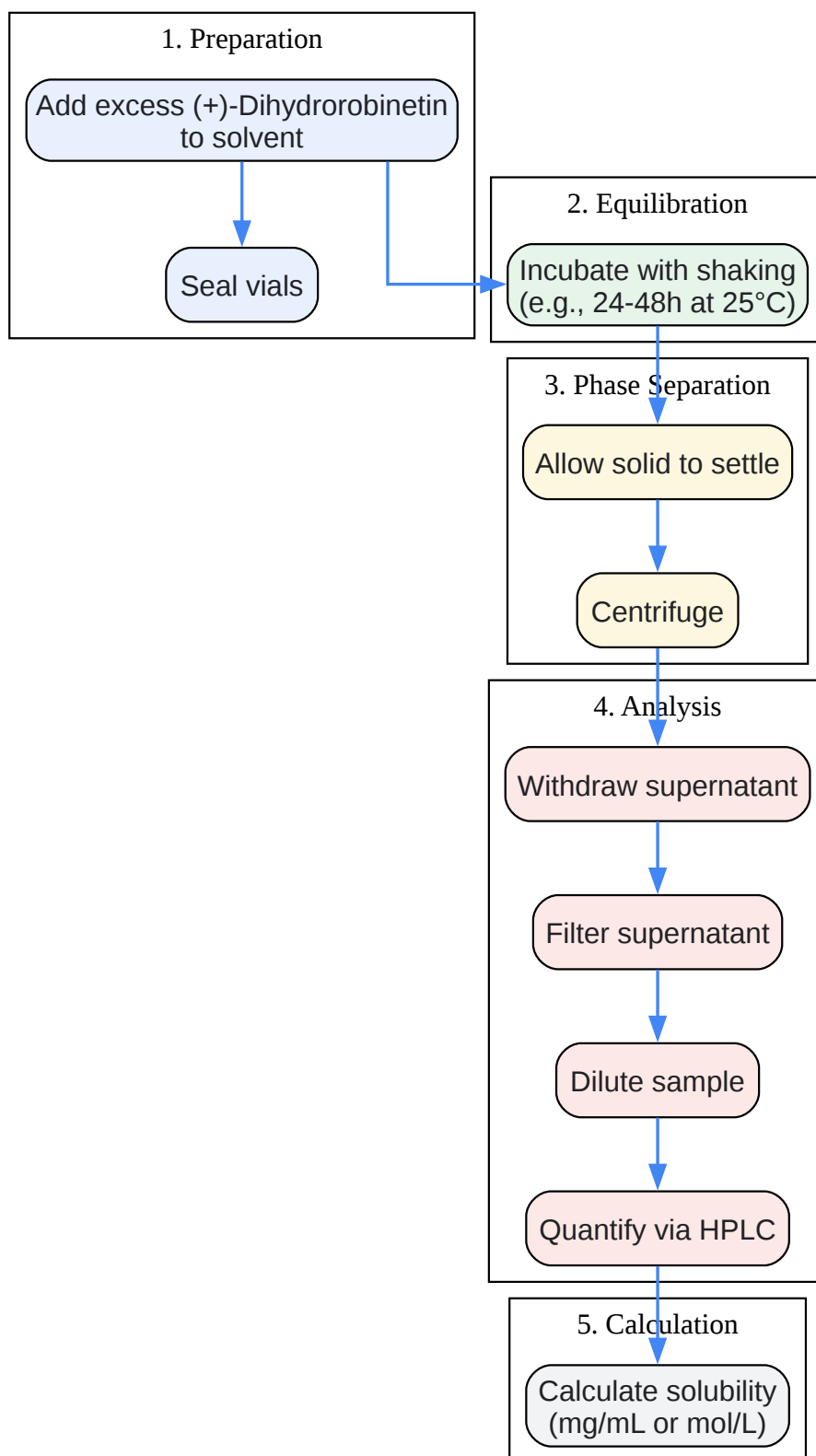
- Shaking incubator or water bath with temperature control
- Centrifuge
- HPLC system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm)

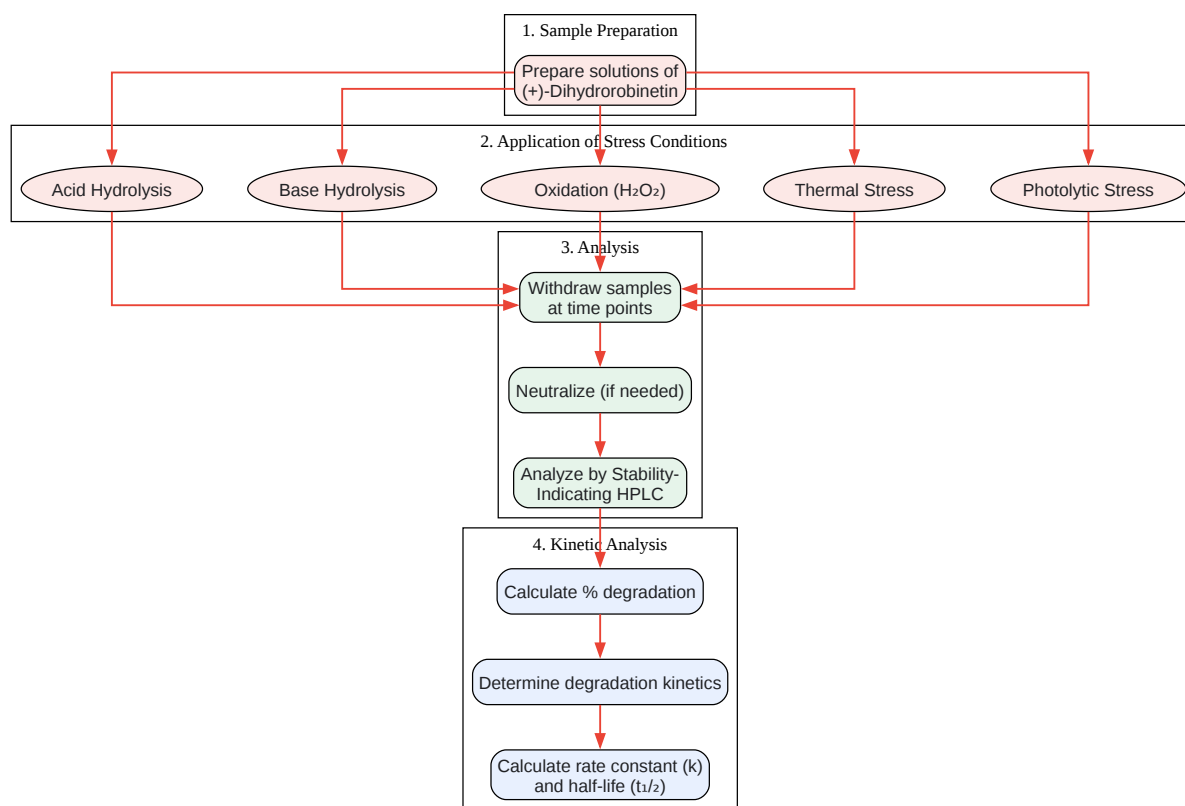
Procedure:

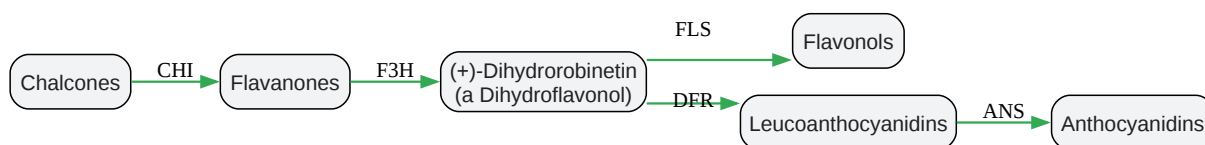
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **(+)-Dihydrorobinetin** to a series of vials, each containing a known volume of a specific solvent.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a shaking incubator set at a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the vials to stand to let the excess solid settle.
 - Centrifuge the vials to further separate the undissolved solid from the supernatant.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Filter the aliquot through a syringe filter to remove any remaining solid particles.

- Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **(+)-Dihydrorobinetin** in the diluted sample using a validated HPLC method.
- Calculation:
 - Calculate the solubility of **(+)-Dihydrorobinetin** in the original solvent, taking into account the dilution factor. The results are typically expressed in mg/mL or mol/L.

Workflow for Solubility Determination:







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